

Technical Application Note: Selective Synthesis of 3-(4-Aminophenyl)-1-phenylpropan-1-one

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Compound of Interest

Compound Name: 1-Propanone, 3-(4-aminophenyl)-1-phenyl-
CAS No.: 59276-79-8
Cat. No.: B8707520

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Introduction & Retrosynthetic Analysis

Target Molecule: **1-Propanone, 3-(4-aminophenyl)-1-phenyl-** Chemical Formula: $C_{15}H_{15}NO$
Molecular Weight: 225.29 g/mol [5]

The target molecule features a 1,3-diarylpropan-1-one backbone with an amino functionality on the 3-phenyl ring.[6] Direct alkylation of aniline derivatives is prone to poly-alkylation and regioselectivity issues. Therefore, the optimal strategy employs a convergent synthesis via a chalcone intermediate.

Retrosynthetic Pathway

- Target: Amino-saturated ketone.
- Precursor: 3-(4-Nitrophenyl)-1-phenyl-2-propen-1-one (Nitro-chalcone).
- Starting Materials: Acetophenone + 4-Nitrobenzaldehyde.[4]

Key Technical Challenge: The final step requires the reduction of a conjugated C=C double bond and a nitro (-NO₂) group without reducing the carbonyl (C=O) group to an alcohol. This protocol utilizes mild catalytic hydrogenation conditions (Pd/C at 1 atm) to achieve this selectivity.

Safety & Hazard Assessment (Pre-Operational Check)

Reagent	Hazard Class	Critical Safety Measure
4-Nitrobenzaldehyde	Irritant, Harmful	Use in fume hood; avoid dust inhalation.
Acetophenone	Irritant, Combustible	Keep away from heat sources.
Palladium on Carbon (Pd/C)	Pyrophoric	Never let dry Pd/C contact air. Keep wet with solvent. Ignite risk is high during filtration.
Hydrogen Gas (H ₂)	Flammable/Explosive	Ensure proper grounding. Use a balloon or regulated line; avoid open flames.
Sodium Hydroxide	Corrosive	Wear chemical-resistant gloves and eye protection.

Phase 1: Synthesis of the Nitro-Chalcone Intermediate

Reaction: Claisen-Schmidt Condensation Objective: Form the -unsaturated ketone linkage.

Materials

- Acetophenone (10 mmol, 1.20 g)
- 4-Nitrobenzaldehyde (10 mmol, 1.51 g)
- Ethanol (95% or Absolute, 20 mL)

- Sodium Hydroxide (NaOH) solution (10% aq., 5 mL)
- Ice-water bath[4]

Step-by-Step Protocol

- Solubilization: In a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve 1.51 g of 4-nitrobenzaldehyde and 1.20 g of acetophenone in 20 mL of ethanol.
- Catalyst Addition: Place the flask in an ice-water bath (0–5 °C). Add 5 mL of 10% NaOH solution dropwise over 5 minutes while stirring vigorously.
 - Mechanistic Insight: Low temperature prevents side reactions (Cannizzaro) and controls the exotherm, favoring the formation of the enolate and subsequent condensation.
- Reaction: Allow the mixture to warm to room temperature (20–25 °C) and stir for 2–4 hours.
 - Observation: A heavy precipitate (the chalcone) typically forms as the reaction proceeds.
- Quenching: Pour the reaction mixture into 100 mL of ice-cold water containing dilute HCl (approx. 1-2 mL) to neutralize the base (pH ~7).
- Isolation: Filter the yellow solid using a Büchner funnel. Wash the cake with cold water (3 x 20 mL) and cold ethanol (1 x 10 mL).
- Purification: Recrystallize the crude solid from hot ethanol.
 - Target: Yellow crystalline needles.
 - Yield Expectation: 75–85%.
 - Identity Check: Melting point should be approx. 145–148 °C.

Phase 2: Chemo-Selective Hydrogenation

Reaction: Heterogeneous Catalytic Hydrogenation Objective: Reduce -NO₂ to -NH₂ and C=C to C-C, preserving C=O.

Materials

- 3-(4-Nitrophenyl)-1-phenyl-2-propen-1-one (Intermediate from Phase 1, 1.0 g, ~3.9 mmol)
- Palladium on Carbon (10% Pd/C, 100 mg - 10 wt% loading)
- Ethyl Acetate (EtOAc) or Ethanol (30 mL)
- Hydrogen balloon (or low-pressure hydrogenation apparatus)
- Celite (diatomaceous earth) for filtration

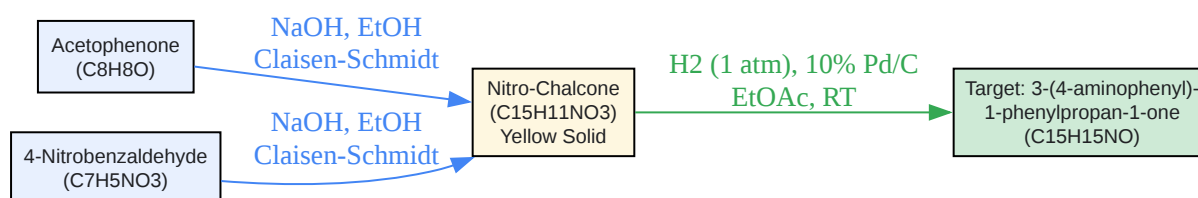
Step-by-Step Protocol

- Catalyst Preparation (Inerting):
 - Place the 100 mg of 10% Pd/C into a dry 100 mL two-neck RBF.
 - Safety: Add 2-3 mL of solvent (EtOAc) immediately to wet the catalyst and prevent sparking.
- Substrate Addition: Dissolve 1.0 g of the nitro-chalcone in 30 mL of Ethyl Acetate (or Ethanol) and carefully add it to the flask containing the wet catalyst.
- Purging:
 - Seal the flask with a septum.
 - Evacuate the flask (light vacuum) and backfill with Nitrogen (N₂). Repeat 3 times.
 - Evacuate and backfill with Hydrogen (H₂) (using a balloon).^{[7][8]} Repeat 3 times.
- Reaction: Stir the mixture vigorously at room temperature under 1 atm H₂ (balloon pressure).
 - Monitoring: Check by TLC every 30 minutes (Mobile phase: Hexane/EtOAc 2:1).
 - Endpoint: The starting material (yellow, UV active) will disappear. The intermediate (amino-chalcone or nitro-saturated ketone) may appear transiently. The reaction is complete when the spot corresponding to the fully reduced product stabilizes.

- Timeframe: Typically 2–6 hours.
- Critical Control Point: Do not let the reaction run overnight without monitoring; prolonged exposure may reduce the ketone to the alcohol.
- Workup:
 - Remove the H₂ source and purge the system with N₂.^[7]
 - Prepare a filter funnel with a pad of Celite.
 - Filter the reaction mixture through the Celite to remove the Pd/C.^[7]
 - Safety: Wash the filter cake with solvent, but do not suck the catalyst dry on the filter (fire hazard). Dispose of the wet catalyst in a dedicated waste container.
- Isolation: Concentrate the clear filtrate under reduced pressure (rotary evaporator) to yield the crude amine.
- Purification: If necessary, purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient) or recrystallization from Ethanol/Water.

Visualized Workflows

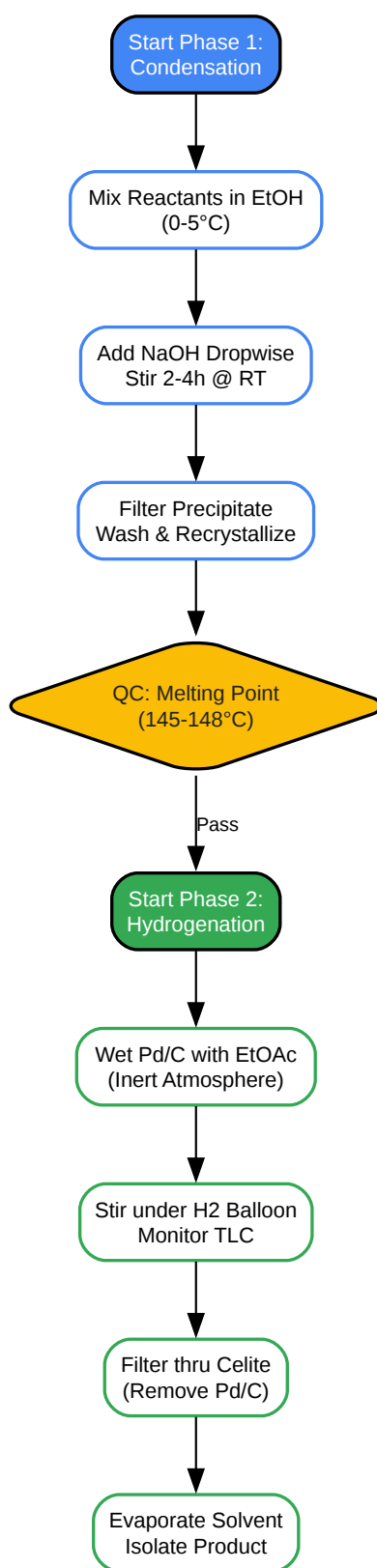
Reaction Scheme



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Caption: Two-step synthetic pathway from commercial reagents to the target amino-ketone.

Experimental Workflow Logic



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Caption: Operational workflow emphasizing the critical QC checkpoint and safety steps.

Characterization & Data Summary

The following spectral data confirms the structure of **1-Propanone, 3-(4-aminophenyl)-1-phenyl-**:

Technique	Expected Signal / Characteristic	Structural Assignment
IR (KBr)	3350, 3450 cm^{-1}	N-H stretch (Primary Amine)
1680 cm^{-1}	C=O stretch (Ketone)	
~1600 cm^{-1}	C=C aromatic	
^1H NMR (CDCl_3)	7.9 - 7.4 (m, 5H)	Benzoyl aromatic protons
7.0 (d, 2H), 6.6 (d, 2H)	4-Aminophenyl protons (AA'BB' system)	
3.5 (br s, 2H)	-NH ₂ protons	
3.2 (t, 2H), 2.9 (t, 2H)	-CH ₂ -CH ₂ - (Ethylene bridge)	
MS (ESI)	$[\text{M}+\text{H}]^+ = 226.12$	Molecular Ion

Troubleshooting Guide

- Problem: Product is an alcohol (1-phenyl-3-(4-aminophenyl)propan-1-ol).
 - Cause: Reaction time too long or H₂ pressure too high.
 - Solution: Stop reaction immediately when starting material is consumed. Use EtOAc instead of MeOH/EtOH to reduce ketone reactivity.
- Problem: Incomplete reduction (Intermediate detected).
 - Cause: Old catalyst or insufficient H₂ purging.
 - Solution: Add fresh catalyst (carefully!) and re-purge with H₂.[\[7\]](#)

References

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- Hydrogenation of Nitro Compounds: Wikipedia. "Reduction of nitro compounds." [Link](#)
- General Protocol for Hydrogenation: Organic Chemistry Portal. "Reduction of Nitro Compounds to Amines." [Link](#)
- Target Molecule Data: PubChem. "**1-Propanone, 3-(4-aminophenyl)-1-phenyl-** (CAS 59276-79-8)." [Link](#)
- Catalytic Hydrogenation Safety: Sigma-Aldrich. "Handling Pyrophoric Reagents - Palladium on Carbon." [Link](#)

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